

# An In-depth Technical Guide to Diethylphosphine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **diethylphosphine** (CAS No. 627-49-6), a versatile organophosphorus compound. This document covers its nomenclature, physicochemical properties, synthesis, applications in organic chemistry, and safety protocols.

### Nomenclature and Identification

**Diethylphosphine** is a secondary phosphine with the chemical formula  $(C_2H_5)_2PH$ .[1] Its systematic and common names are detailed below.

Identifier	Value	
CAS Number	627-49-6[1][2]	
IUPAC Name	diethylphosphane[3]	
Synonyms	Phosphine, diethyl-[3]	
Molecular Formula	C <sub>4</sub> H <sub>11</sub> P[1]	
SMILES	CCPCC[2]	
InChl Key	VZZJVOCVAZHETD-UHFFFAOYSA-N[2]	

# **Physicochemical Properties**



The key physical and chemical properties of **diethylphosphine** are summarized in the following table. It is a colorless liquid known for being pyrophoric and air-sensitive.

Property	Value	Source
Molecular Weight	90.10 g/mol	[2][3]
Boiling Point	85 °C	[1]
Density	0.782 g/mL at 25 °C	[2]
Form	Colorless liquid	[1]
Purity	98-99%	[1][2]

## **Synthesis of Diethylphosphine**

A common method for the synthesis of **diethylphosphine** involves the reduction of a suitable precursor, such as chloro**diethylphosphine**. While a specific detailed protocol for this exact transformation is not readily available in the searched literature, a generalized experimental procedure can be outlined based on common organic synthesis practices for the reduction of chlorophosphines.

**Reaction Scheme:** 

$$(C_2H_5)_2PCI + 2[H] \rightarrow (C_2H_5)_2PH + HCI$$

Experimental Protocol: Reduction of Chlorodiethylphosphine

This protocol is a representative procedure and requires optimization in a laboratory setting by trained professionals.

#### Materials:

- Chlorodiethylphosphine (1.0 equiv.)[4]
- Reducing agent (e.g., Lithium aluminum hydride, 1.1 equiv.)
- Anhydrous diethyl ether



- Inert gas (Argon or Nitrogen)
- Quenching solution (e.g., saturated aqueous ammonium chloride)
- Drying agent (e.g., anhydrous sodium sulfate)

#### Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser connected to an inert gas line is assembled. The entire apparatus is purged with argon or nitrogen.
- Reagent Addition: Anhydrous diethyl ether is added to the flask, followed by the slow addition of the reducing agent (e.g., LiAlH<sub>4</sub>). The mixture is stirred and cooled in an ice bath. A solution of chlorodiethylphosphine in anhydrous diethyl ether is added dropwise from the dropping funnel, maintaining a low temperature.
- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and may be gently refluxed to ensure the reaction goes to completion. The progress of the reaction should be monitored by an appropriate analytical technique (e.g., <sup>31</sup>P NMR spectroscopy).
- Work-up: Upon completion, the reaction is carefully quenched by the slow, dropwise addition of a quenching solution at 0 °C. The resulting mixture is filtered, and the organic layer is separated.
- Purification: The organic layer is washed with brine, dried over an anhydrous drying agent, and the solvent is removed under reduced pressure. The crude diethylphosphine is then purified by vacuum distillation.

## **Applications in Organic Synthesis**

**Diethylphosphine** is a valuable reagent in organic synthesis, primarily serving as a ligand in transition metal-catalyzed cross-coupling reactions.[2] Its electron-donating properties and steric bulk influence the reactivity and selectivity of these transformations.

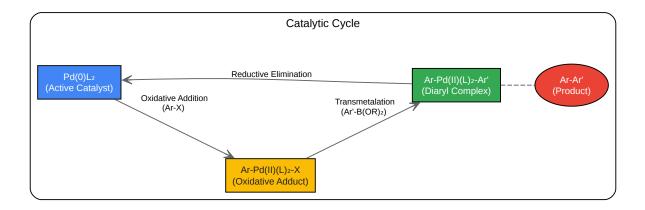
**Key Reactions:** 



- Suzuki-Miyaura Coupling: Formation of carbon-carbon bonds between organoboranes and organic halides.[2]
- Heck Reaction: Vinylation of aryl halides.[2]
- Buchwald-Hartwig Amination: Formation of carbon-nitrogen bonds.[2]
- Sonogashira Coupling: Coupling of terminal alkynes with aryl or vinyl halides.
- Stille Coupling: Coupling of organostannanes with organic halides.
- Negishi Coupling: Coupling of organozinc compounds with organic halides.
- Hiyama Coupling: Coupling of organosilicon compounds with organic halides.

## **Experimental Workflow and Catalytic Cycle**

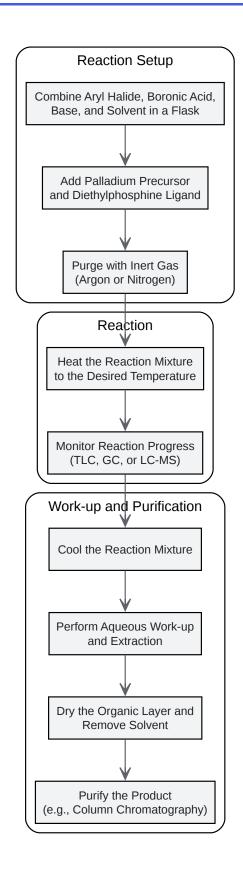
The following diagrams illustrate the general catalytic cycle for a Suzuki-Miyaura cross-coupling reaction, a primary application of **diethylphosphine**, and a typical experimental workflow for such a reaction.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.





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Caption: Generalized experimental workflow for a Suzuki-Miyaura coupling reaction.



## Safety and Handling

**Diethylphosphine** is a hazardous chemical and must be handled with extreme caution by trained personnel in a controlled laboratory environment.

- Hazards:
  - Pyrophoric: Spontaneously ignites in air.[2]
  - Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[2]
  - Corrosive: Causes severe skin burns and eye damage.[2]
- Handling Precautions:
  - Work in a well-ventilated fume hood under an inert atmosphere (e.g., argon or nitrogen).
  - Wear appropriate personal protective equipment (PPE), including flame-retardant lab coat,
    safety goggles, face shield, and chemical-resistant gloves.
  - Keep away from heat, sparks, open flames, and hot surfaces.
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.
- First Aid Measures:
  - Inhalation: Move to fresh air. Call a physician immediately.
  - Skin Contact: Immediately remove all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Call a physician immediately.
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call a physician immediately.
  - Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician immediately.



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